

2'-Methoxy-5'-nitrobenzamil vs benzamil activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2'-Methoxy-5'-nitrobenzamil

CAS No.: 122341-74-6

Cat. No.: S587044

Get Quote

The Established Profile of Benzamil

Benzamil is a potent and more selective analog of the diuretic drug Amiloride. Its primary mechanism of action is the inhibition of sodium-permeable ion channels [1].

The table below summarizes its key activities and the supporting experimental evidence:

Activity / Property	Experimental Model / Context	Key Findings / Outcome	Citation
Epithelial Na⁺ Channel (ENaC) Inhibition	Mouse kidney tubules; Distal nephron and colon	Blocks benzamil-sensitive Na ⁺ transport; Used to identify ENaC-mediated transport.	[2] [1]
Acid-Sensing Ion Channel (ASIC) Inhibition	Rat model of neuropathic pain (spinal nerve ligation)	Intrathecal administration increased pain threshold; Reduced expression of ASIC3 in the spinal cord.	[3]
Prolonged Duration of Action	Human cystic fibrosis patients (nasal potential difference)	Topical application inhibited Na ⁺ transport ~2.5 times longer than an equivalent concentration of amiloride.	[4]

Activity / Property	Experimental Model / Context	Key Findings / Outcome	Citation
NBCe1 (Na ⁺ /HCO ₃ ⁻ Cotransporter) Inhibition	Cloned channels expressed in oocytes	Identified as an inhibitor of the cloned NBCe1 cotransporter.	[1]
Potential Chemoprotective Effect	<i>In vitro</i> study on hair cells and cancer cells	Protected lateral line hair cells against cisplatin without reducing its cancer cell-killing efficacy.	[1]

Detailed Experimental Protocols for Key Findings

For researchers aiming to replicate or contextualize these studies, here is a deeper dive into the methodologies used in two key papers:

- **Neuropathic Pain Study [3]:**

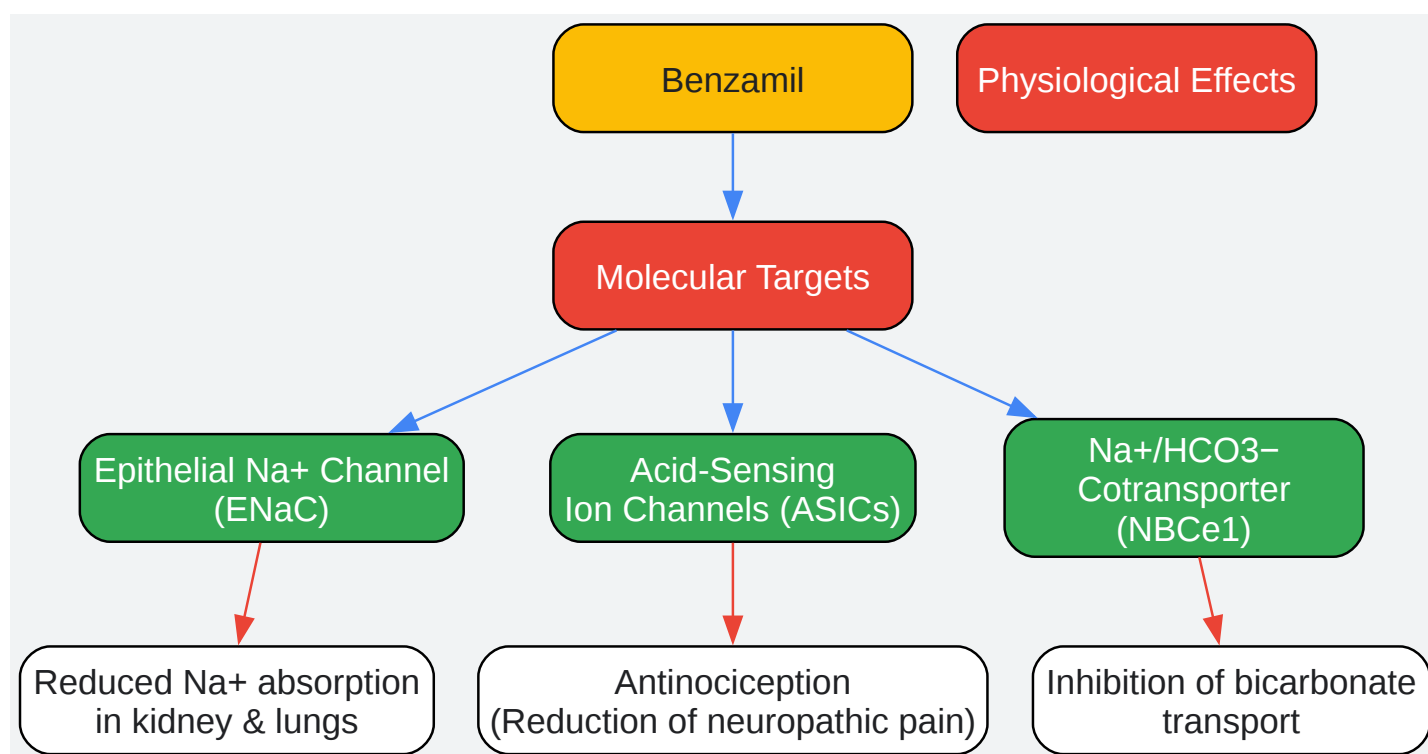
- **Animal Model:** Male Sprague-Dawley rats (100-120 g) underwent L4-5 spinal nerve ligation to induce neuropathic pain.
- **Drug Administration:** An intrathecal catheter was implanted for direct spinal delivery. Benzamil was administered via this route.
- **Pain Measurement:** Mechanical allodynia was assessed by measuring the paw-withdrawal threshold using von Frey filaments and the "up-and-down" method.
- **Molecular Analysis:** RT-PCR was performed on tissue from the spinal cord dorsal horn to analyze changes in ASIC3 expression.

- **Duration of Action Study in Cystic Fibrosis [4]:**

- **Subjects:** Individuals with cystic fibrosis.
- **Measurement Technique:** Nasal Transepithelial Potential Difference (PD) was measured, a standard assay for CFTR and ENaC function in CF.
- **Drug Delivery:** Benzamil (in solutions of 1.7×10^{-3} M and 7×10^{-3} M) was delivered topically to the nasal epithelium via a jet nebulizer and a nasal mask.
- **Key Metrics:** The magnitude of inhibition of baseline PD (Δ PD%) and the duration of inhibition, defined as the time for the effect to recover by 50% (ET50), were calculated.

Mechanism of Action: Benzamil's Signaling Pathways

The following diagram synthesizes the primary molecular interactions of Benzamil as reported in the literature, illustrating how its inhibition of different ion channels leads to various physiological effects.



[Click to download full resolution via product page](#)

How to Propose Your Research

The absence of direct data on **2'-Methoxy-5'-nitrobenzamil** presents a clear opportunity for original research. You could design a study to directly compare it with Benzamil, building on the established protocols above.

- **Synthesize the Analog:** The first step would be to synthesize **2'-Methoxy-5'-nitrobenzamil**. The search results list suppliers for the related compound **2-Methoxy-5-nitrobenzoic acid** [5], which could potentially serve as a starting material or building block in the synthesis.
- **Design Comparative Experiments:** You could then evaluate the new analog using the same experimental models used to characterize Benzamil:

- **Potency & Specificity:** Compare IC₅₀ values for ENaC, ASIC, and NBCE1 inhibition in cellular assays.
- **Duration of Action:** Assess the compound's effect on nasal PD in an animal model to determine if the modification alters its pharmacokinetics.
- **In Vivo Efficacy:** Test its antinociceptive effect in the rat neuropathic pain model [3] to see if the modification enhances its pain-relieving properties.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Benzamil - an overview | ScienceDirect Topics [sciencedirect.com]
2. Mice lacking γ ENaC palmitoylation sites maintain benzamil ... [pubmed.ncbi.nlm.nih.gov]
3. Antinociceptive effects of amiloride and benzamil in ... [pubmed.ncbi.nlm.nih.gov]
4. Effects of topically delivered benzamil and amiloride on ... [pubmed.ncbi.nlm.nih.gov]
5. 2-Methoxy-5-nitrobenzoic acid [chemimpex.com]

To cite this document: Smolecule. [2'-Methoxy-5'-nitrobenzamil vs benzamil activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b587044#2-methoxy-5-nitrobenzamil-vs-benzamil-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com